

Application Note: (-)-Fenoxaprop as an Analytical Standard for Residue Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Fenoxaprop, (-)-*

CAS No.: 113776-21-9

Cat. No.: B15722565

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Introduction

(-)-Fenoxaprop, and its ethyl ester form, fenoxaprop-P-ethyl, are selective post-emergence herbicides widely used in agriculture to control annual and perennial grass weeds in various broad-leaf crops such as wheat, rice, soybeans, and cotton.[1] Fenoxaprop-P-ethyl belongs to the aryloxyphenoxypropionate class of herbicides and functions by inhibiting the acetyl-CoA carboxylase (ACCase) enzyme, which is crucial for fatty acid synthesis in plants.[1] Due to its widespread use, monitoring its residues in environmental and food samples is essential to ensure food safety and environmental protection. High-purity (-)-Fenoxaprop analytical standards are indispensable for the accurate quantification of its residues. This document provides detailed application notes and protocols for the use of (-)-Fenoxaprop as an analytical standard in residue analysis.

Analytical Methodologies

The primary analytical techniques for the determination of fenoxaprop-P-ethyl and its metabolites are High-Performance Liquid Chromatography (HPLC) coupled with various

detectors and Gas Chromatography (GC). HPLC is often preferred as it allows for the direct analysis of the parent compound and its acidic metabolite without the need for derivatization.^[2] For higher sensitivity and selectivity, tandem mass spectrometry (LC-MS/MS) is the method of choice.

Quantitative Data Summary

The following tables summarize the performance of various analytical methods for the determination of fenoxaprop-P-ethyl and its metabolites in different matrices.

Table 1: HPLC and LC-MS/MS Method Performance for Fenoxaprop-P-ethyl Residue Analysis

Matrix	Analytical Method	Analyte(s)	LOQ	LOD	Recovery (%)	RSD (%)	Reference
Soil	LC-MS/MS	Fenoxaprop-P-ethyl and metabolites	0.01 mg/kg	Not Reported	70-120	≤20	[3]
Wheat & Soil	HPLC-UV	Fenoxaprop-P-ethyl & Fenoxaprop acid	5-10 ng/g	1-2 ng	72.5-91.25	Not Reported	[4]
Rice Ecosystem	HPLC-MS/MS	Fenoxaprop-P-ethyl & Fenoxaprop-P	Not Reported	0.003 mg/kg	75.1-102.8	1.6-8.2	[5]
Rice (Straw, Grain, Plant)	GC-MS & LC-MS/MS	Fenoxaprop-P-ethyl & metabolites	0.05 mg/kg	0.01 mg/kg	76-103	3-17	[6][7]
Water	LC-MS/MS	Fenoxaprop-P-ethyl & metabolites	0.5 ng/mL	Not Reported	Not Reported	Not Reported	[8]
Formulations & Agricultural Samples	Spectrophotometry	Fenoxaprop-P-ethyl	0.098 µg/mL	0.029 µg/mL	95-97	3.5	[9][10]

Grain Samples	Flow						
	Injection	Fenoxapr	0.96	0.29		Not	
	Spectrop	op-P-	μg/mL	μg/mL	87-92	Reported	[11]
	hotometr	ethyl					
	y						

Experimental Protocols

Protocol 1: Determination of Fenoxaprop-P-ethyl in Soil by LC-MS/MS

This protocol is based on the Bayer method FP-002-S11-03.[3]

1. Sample Preparation and Extraction: a. Weigh 20 ± 0.2 g of soil into a suitable container. b. Add 30 mL of acetonitrile:water (80:20, v/v) and shake mechanically for 20 minutes. c. Centrifuge the sample at 2000 rpm for 3 minutes and decant the supernatant. d. Repeat the extraction with another 30 mL of acetonitrile:water (80:20, v/v). e. Perform a final extraction with 20 mL of 10 g/L sodium chloride aqueous solution, followed by shaking and centrifugation. f. Combine all the extracts and dilute to a final volume of 80 mL with acetonitrile:water (80:20, v/v). g. Take a 0.75 mL aliquot of the extract and mix it with 0.75 mL of methanol:deionized water (70:30, v/v).

2. LC-MS/MS Analysis: a. HPLC Column: C18 or equivalent. b. Mobile Phase: Gradient elution with acetonitrile and water (may contain a modifier like formic acid for better ionization).[12] c. Flow Rate: Typically 0.5 - 1.0 mL/min. d. Injection Volume: 5 - 20 μL.[2][13] e. MS Detection: Electrospray ionization (ESI) in positive mode. Monitor two ion transitions for each analyte for quantification and confirmation.[3]

3. Calibration: a. Prepare a stock solution of (-)-Fenoxaprop analytical standard in a suitable solvent like acetonitrile. b. Prepare a series of working standard solutions by diluting the stock solution. c. Construct a calibration curve by plotting the peak area against the concentration of the standards.

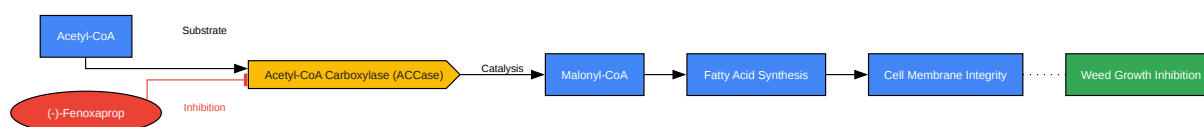
Protocol 2: Determination of Fenoxaprop-P-ethyl in Plant Material (e.g., Rice, Wheat) by HPLC

This protocol is a generalized procedure based on several cited methods.[2][5][14]

1. Sample Preparation and Extraction: a. Homogenize a representative sample of the plant material (e.g., 10 g). b. Extract the homogenized sample with a suitable solvent such as acetonitrile or acetone. Microwave-assisted extraction can be employed to improve efficiency. [2] c. The extraction can be repeated multiple times to ensure complete recovery. d. The combined extracts may require a clean-up step, such as solid-phase extraction (SPE), to remove interfering matrix components.
2. HPLC Analysis: a. HPLC Column: C18 (e.g., 4.6 x 150 mm, 5 μ m particle size).[2] b. Mobile Phase: A mixture of acetonitrile and methanol, or acetonitrile and water.[2][12] A gradient elution program may be used for better separation.[2] c. Flow Rate: 0.7 - 1.0 mL/min.[2] d. Injection Volume: 20 μ L.[2] e. Detector: UV detector set at a wavelength of approximately 280 nm.[2]
3. Calibration: a. Prepare standard solutions of (-)-Fenoxaprop in the mobile phase or a suitable solvent. b. Generate a calibration curve to quantify the analyte in the samples.

Visualizations

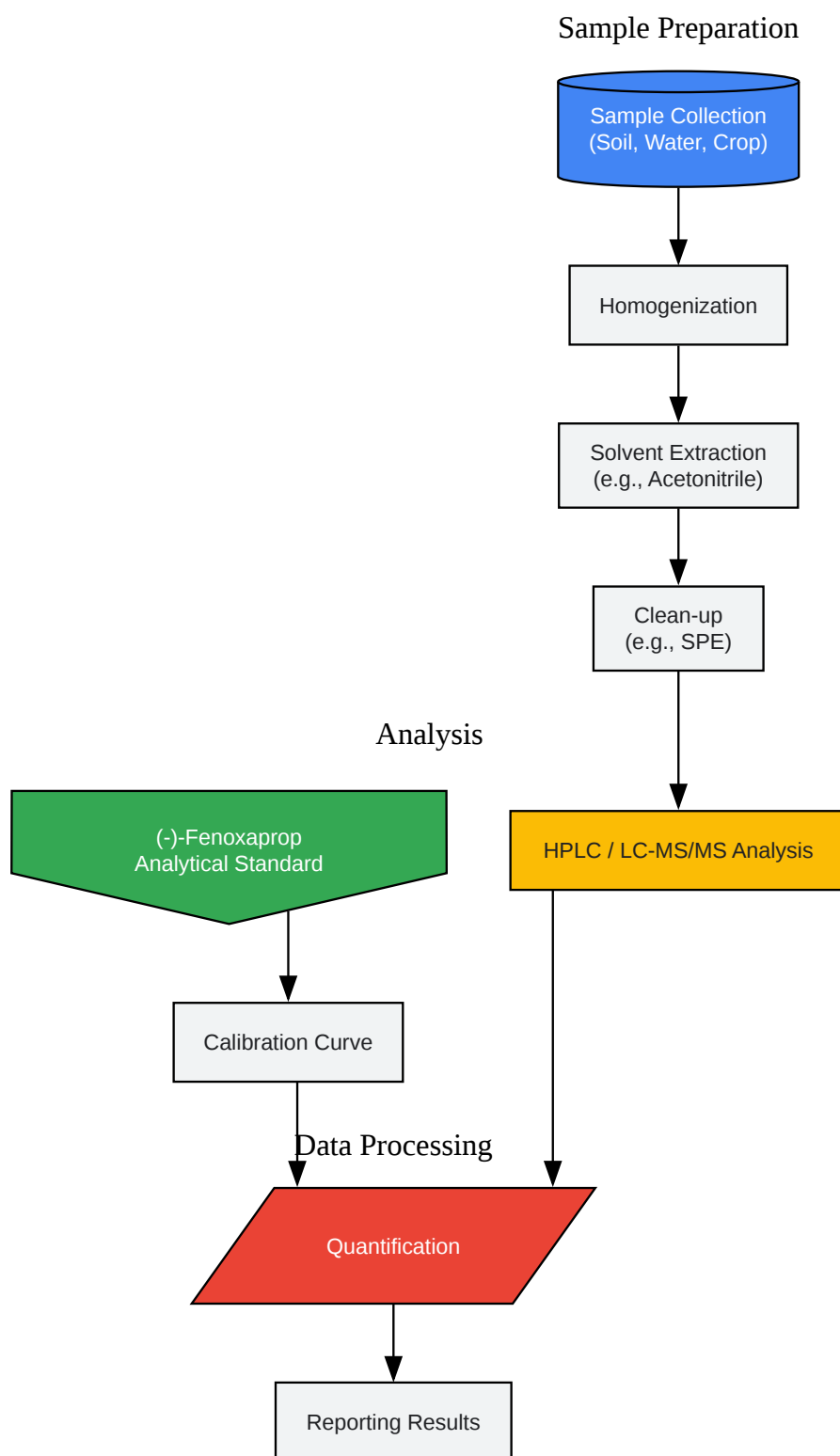
Mode of Action: Inhibition of Acetyl-CoA Carboxylase



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Caption: Mechanism of action of (-)-Fenoxaprop.

Analytical Workflow for Residue Analysis



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- To cite this document: BenchChem. [Application Note: (-)-Fenoxaprop as an Analytical Standard for Residue Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15722565/docs#application-note-fenoxaprop-as-an-analytical-standard-for-residue-analysis]

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